

Butamirate Citrate Efficacy in Cough Suppression: A Comparative Analysis of Randomized Controlled Trials

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Compound of Interest

Compound Name: Butamirate Citrate

Cat. No.: B195422

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a statistical analysis of **Butamirate Citrate**'s efficacy as a cough suppressant, drawing on data from randomized controlled trials (RCTs). It offers an objective comparison with other antitussive agents, supported by experimental data, to inform research and development in respiratory therapeutics.

Comparative Efficacy of Butamirate Citrate

Butamirate citrate is a centrally acting non-opioid cough suppressant.[1][2] Its primary mechanism of action is the inhibition of the cough center in the medulla oblongata.[1][2] Additionally, it exhibits peripheral effects, including bronchodilatory and anti-inflammatory actions.[3][4][5] The following tables summarize the quantitative data from key RCTs comparing **butamirate citrate** with other common antitussives.

Table 1: Butamirate Citrate vs. Dextromethorphan

Parameter	Butamirate Citrate	Dextromethorphan	Placebo	Study Design	Key Finding
Cough Reflex Sensitivity (Capsaicin Challenge)	Failed to show significant activity (maximum attenuation at 45 mg dose)	Superior to placebo (P = 0.01)	-	Randomized, placebo-controlled, six-way crossover study in 34 healthy volunteers.[6]	Dextromethorphan significantly attenuated capsaicin-induced cough, while butamirate did not show a statistically significant effect.[6]

Table 2: Butamirate Citrate vs. Clobutinol

Parameter	Butamirate Citrate	Clobutinol	Study Design	Key Finding
Reduction in Cough Severity & Frequency	Highly significant improvement (p < 0.001)	Highly significant improvement (p < 0.001)	Double-blind, randomized study in 60 patients with irritative or chronic cough.	Both treatments were effective with no significant global difference between the groups. Butamirate showed a significantly better effect on cough frequency in patients with cough due to carcinomas (p = 0.026).
Adverse Effects	Nausea, drowsiness (7 patients)	Nausea, drowsiness (7 patients)	-	Both drugs were well-tolerated.

Table 3: Butamirate Citrate vs. Codeine-Based Antitussive

A 1990 study by Germouty and Weibel compared **butamirate citrate** with a codeine-based antitussive agent. While the study is cited in subsequent research, the detailed quantitative data and full experimental protocol are not readily available in recent literature. The study was a randomized controlled trial.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

Butamirate Citrate vs. Dextromethorphan (Capsaicin Cough Challenge)

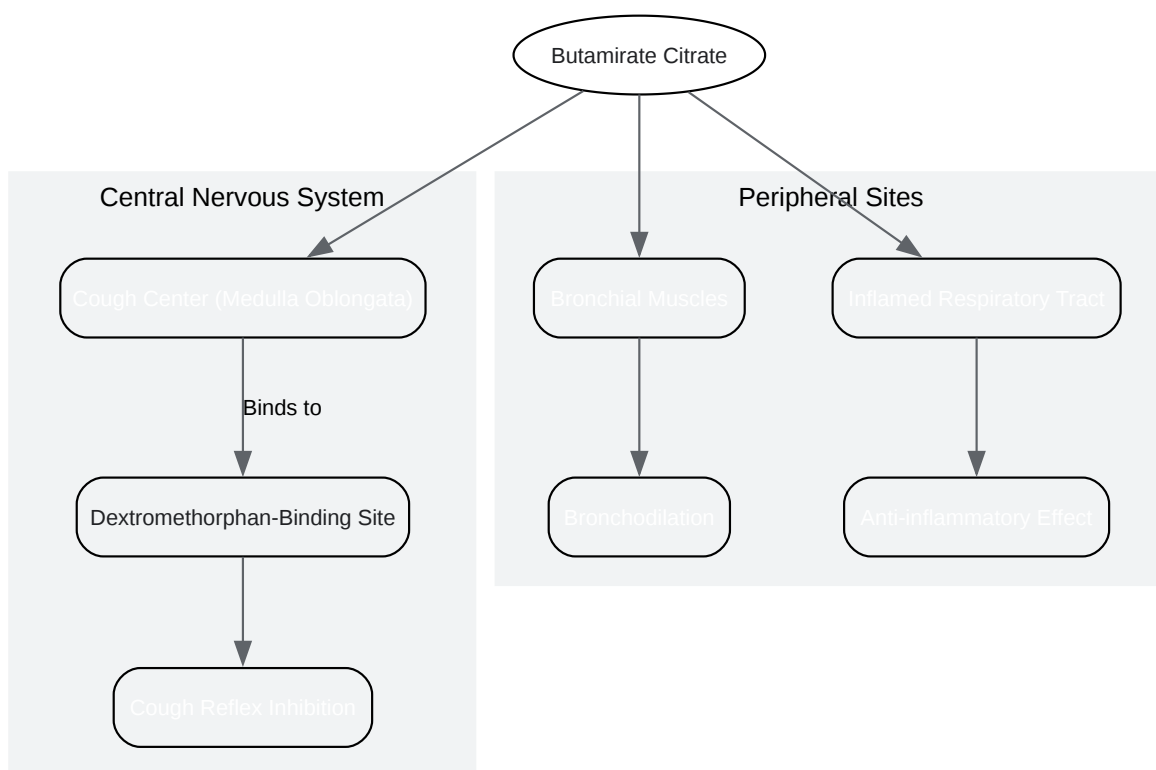
- Objective: To compare the effect of butamirate, dextromethorphan, and placebo on capsaicin-induced cough in healthy volunteers.
- Study Design: A randomized, placebo-controlled, six-way crossover study.
- Participants: 34 healthy volunteers.
- Interventions:
 - Dextromethorphan 30 mg
 - Four different doses of **butamirate citrate**
 - Placebo
- Methodology: Incremental capsaicin challenges were performed at baseline and at 2, 4, 6, 8, 12, and 24 hours after dosing. The primary endpoint was the area under the curve (AUC) of the log10 concentration of capsaicin required to induce 5 coughs (C5).[6]

Butamirate Citrate vs. Clobutinol

- Objective: To compare the antitussive activity of **butamirate citrate** linctus versus clobutinol syrup.
- Study Design: A double-blind, randomized, comparative study.
- Participants: 60 patients with irritative cough due to seasonal respiratory disorders or chronic cough of any etiology.
- Interventions:
 - **Butamirate citrate** linctus (3 tablespoons daily for 5 days)
 - Clobutinol syrup (3 tablespoons daily for 5 days)
- Methodology: Efficacy was assessed based on the reduction of the severity and frequency of the cough and on the global opinion of the physician.

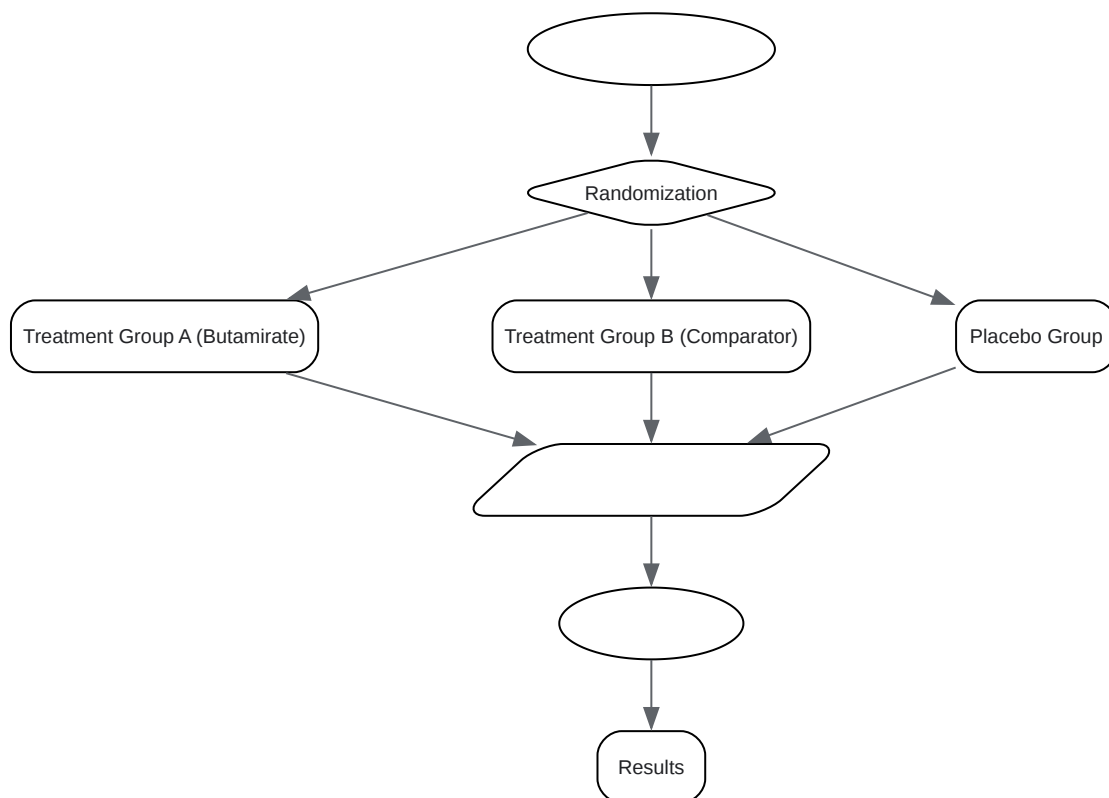
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the proposed mechanism of action of **Butamirate Citrate** and a typical experimental workflow for assessing antitussive efficacy.



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Proposed Mechanism of Action of **Butamirate Citrate**



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Typical Randomized Controlled Trial Workflow

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References

- 1. What is the mechanism of Butamirate Citrate? [synapse.patsnap.com]
- 2. What is Butamirate Citrate used for? [synapse.patsnap.com]
- 3. [Butamirate citrate in control of cough in respiratory tract inflammation] - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. mims.com [mims.com]
- 5. Butamirate | Manasa Life Sciences [manasalifesciences.com]
- 6. A randomized placebo controlled trial to evaluate the effects of butamirate and dextromethorphan on capsaicin induced cough in healthy volunteers - PMC [pmc.ncbi.nlm.nih.gov]
- 7. [Clinical comparison of butamirate citrate with a codeine-based antitussive agent] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Butamirate - Wikipedia [en.wikipedia.org]
- 9. [Clinical comparison of butamirate citrate with a codeine-based antitussive agent]. | Semantic Scholar [semanticscholar.org]
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